

# how to make a 1M Tris-hydroxymethyl-methyl-ammonium solution

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## Compound of Interest

Compound Name: *Tris-hydroxymethyl-methyl-ammonium*

Cat. No.: *B8782720*

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An Application Note and Protocol for the Preparation of a 1M **Tris-hydroxymethyl-methyl-ammonium** Solution

## Application Notes

Tris(hydroxymethyl)aminomethane, commonly known as Tris, is an organic compound extensively used in biochemistry and molecular biology as a component of buffer solutions.[1] Its chemical formula is  $(\text{HOCH}_2)_3\text{CNH}_2$ . [1] When dissolved in water, Tris base can accept a proton to form the tris(hydroxymethyl)methylammonium cation,  $[\text{C}(\text{CH}_2\text{OH})_3\text{NH}_3]^+$ . This equilibrium makes it an effective buffer in the pH range of 7 to 9.[2]

The preparation of a 1M Tris solution is a fundamental procedure in many laboratories for various applications, including electrophoresis buffers (e.g., TAE and TBE for nucleic acids), lysis buffers, and buffers for enzymatic reactions.[1] The concentration of the **Tris-hydroxymethyl-methyl-ammonium** cation in solution is dependent on the pH. To create a buffer with a specific pH, a strong acid, such as hydrochloric acid (HCl), is typically added to the Tris base solution to achieve the desired pH.[3]

Chemical and Physical Properties

Property	Value
Chemical Name	2-Amino-2-(hydroxymethyl)propane-1,3-diol[1]
Common Names	Tris, Tris base, Tromethamine[1]
Chemical Formula	C <sub>4</sub> H <sub>11</sub> NO <sub>3</sub> [2]
Molecular Weight	121.14 g/mol [2]
pKa at 20 °C	8.3[2]
pKa at 37 °C	7.82[2]
Appearance	White crystalline powder[4]
Solubility in Water	Soluble[2]

## Experimental Protocol: Preparation of 1M Tris Stock Solution

This protocol details the steps to prepare a 1M stock solution of Tris base. This stock solution can then be used to prepare working solutions of various concentrations and pH levels.

### Materials and Reagents

Material/Reagent	Specification
Tris(hydroxymethyl)aminomethane	Reagent grade or higher
Deionized or distilled water	High purity
Magnetic stirrer and stir bar	
Beaker or volumetric flask (1 L)	
Graduated cylinder	
Weighing scale	
pH meter (optional, for buffer preparation)	
Hydrochloric acid (HCl), concentrated (optional, for pH adjustment)	

## Procedure

- Weighing the Tris Base:
  - To prepare 1 liter of a 1M Tris solution, weigh out 121.14 grams of Tris(hydroxymethyl)aminomethane powder.[\[5\]](#)
- Dissolving the Tris Base:
  - Add the weighed Tris powder to a beaker containing approximately 800 mL of deionized or distilled water.[\[6\]](#)
  - Place a magnetic stir bar in the beaker and put it on a magnetic stirrer.
  - Stir the solution until the Tris powder is completely dissolved.[\[3\]](#)
- Adjusting the Volume:
  - Once the Tris is fully dissolved, transfer the solution to a 1-liter graduated cylinder or volumetric flask.
  - Add deionized or distilled water to bring the final volume to 1 liter.[\[5\]](#)

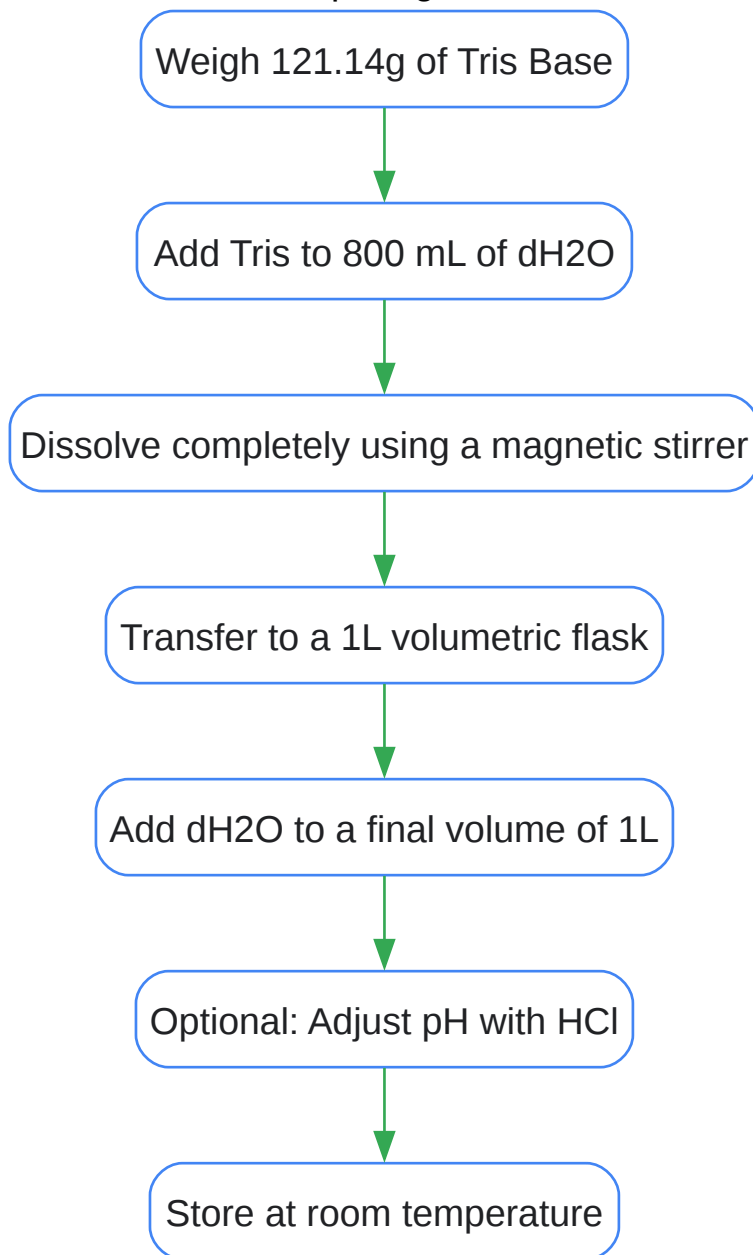
- pH Adjustment (Optional for creating a buffer):
  - If a specific pH is required for your application, you can now adjust it.
  - Place a calibrated pH meter into the solution.
  - Slowly add concentrated hydrochloric acid (HCl) dropwise while stirring to lower the pH to the desired value.<sup>[3]</sup> Be cautious as the pH can change rapidly.<sup>[3]</sup>
  - Once the desired pH is reached, re-check the final volume and add water if necessary to bring it back to 1 liter.
- Sterilization and Storage:
  - For applications requiring sterility, the solution can be autoclaved on a liquid cycle (121°C for 20 minutes at 15 psi).<sup>[3]</sup>
  - Store the 1M Tris solution at room temperature (+15°C to +25°C).<sup>[3]</sup>

### Safety Precautions

- Tris(hydroxymethyl)aminomethane may cause skin and serious eye irritation.<sup>[7]</sup> It may also cause respiratory irritation.<sup>[7]</sup>
- It is recommended to wear protective gloves, and eye protection when handling the powder and solution.<sup>[7]</sup>
- Handle concentrated hydrochloric acid with extreme care in a well-ventilated area or a fume hood, as it is corrosive.<sup>[3]</sup>
- Always consult the material safety data sheet (MSDS) for the specific reagents you are using.<sup>[3]</sup>

## Workflow Diagram

## Workflow for Preparing 1M Tris Solution



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Caption: Workflow for the preparation of a 1M Tris solution.

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